

Reproducibility of Published Data on (Rac)-SAR131675: A Comparative Guide

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Compound of Interest

Compound Name: (Rac)-SAR131675

Cat. No.: B15578845

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This guide provides a comprehensive analysis of the publicly available data on **(Rac)-SAR131675**, a potent and selective VEGFR-3 inhibitor. It aims to offer researchers, scientists, and drug development professionals a clear overview of its reported activities and a comparison with alternative therapeutic targets, specifically focusing on ROCK2 inhibitors as requested.

It is crucial to note that based on available scientific literature, **(Rac)-SAR131675** is a selective VEGFR-3 inhibitor and has not been reported to exhibit inhibitory activity against ROCK2. The initial query suggested a potential link, but our investigation found no evidence to support this. Therefore, this guide will first detail the data on **(Rac)-SAR131675** as a VEGFR-3 inhibitor and then separately provide a comparative overview of selective ROCK2 inhibitors to address the user's interest in this distinct class of molecules.

Section 1: (Rac)-SAR131675 - A Selective VEGFR-3 Inhibitor

(Rac)-SAR131675 is the racemic mixture of SAR131675, a compound identified as a potent and selective inhibitor of the Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3) tyrosine kinase.^[1] The R-enantiomer is the biologically active component. SAR131675 has

been investigated for its potential therapeutic effects in oncology and other diseases where lymphangiogenesis plays a role.

Quantitative Data Summary

The following tables summarize the key quantitative data reported for SAR131675 in preclinical studies.

Table 1: In Vitro Activity of SAR131675

Parameter	Value	Cell-Free/Cell-Based	Target/Cell Line	Reference
VEGFR-3 IC50	23 nM	Cell-free	Recombinant human VEGFR-3	[1][2][3]
VEGFR-3 Ki	12 nM	Cell-free	Recombinant human VEGFR-3	[3]
VEGFR-2 IC50	235 nM	Cell-free	Recombinant human VEGFR-2	[1][3]
VEGFR-1 IC50	> 3 µM	Cell-free	Recombinant human VEGFR-1	[1][3]
VEGFC-induced HLMVEC Proliferation IC50	~20 nM	Cell-based	Human Lymphatic Microvascular Endothelial Cells (HLMVEC)	[1]
VEGFD-induced HLMVEC Proliferation IC50	~20 nM	Cell-based	Human Lymphatic Microvascular Endothelial Cells (HLMVEC)	[1]

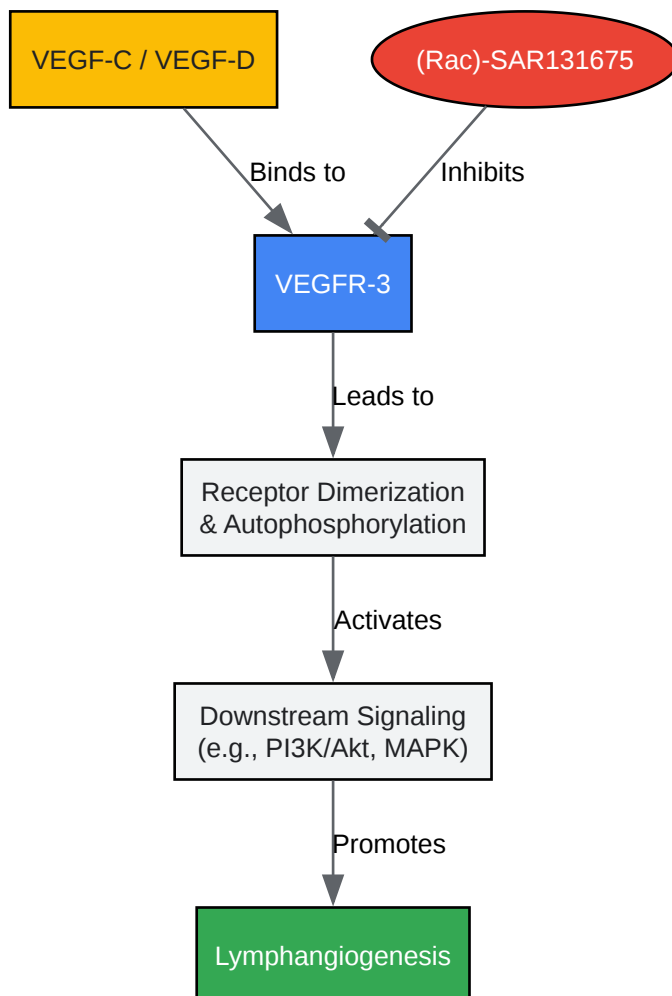
Table 2: In Vivo Efficacy of SAR131675

Animal Model	Dosage	Key Findings	Reference
4T1 mammary carcinoma	100 mg/kg/day	Reduced tumor growth, lymph node invasion, and lung metastasis.	[4]
RIP1-Tag2 pancreatic neuroendocrine tumor	100 mg/kg/day	Potent antitumoral effect.	[4]
Colorectal Cancer Liver Metastasis	Not specified	Significantly reduced tumor burden.	[5]
Diabetic Nephropathy (db/db mice)	Not specified	Ameliorated diabetic nephropathy.	[6]

Signaling Pathway and Experimental Workflow

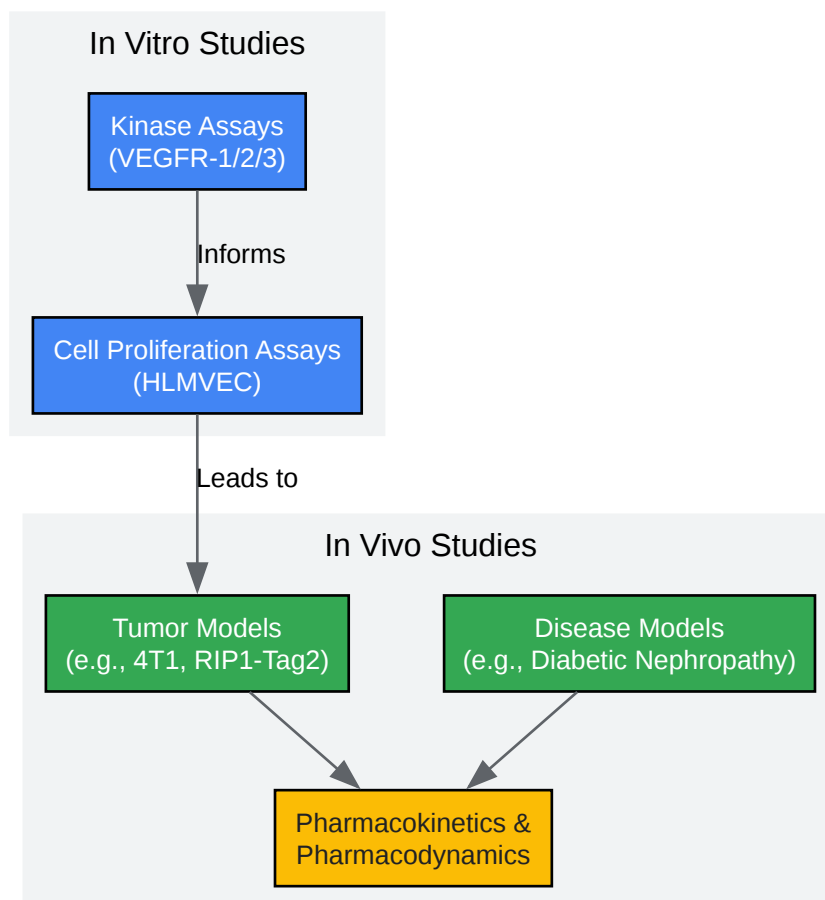
The following diagrams illustrate the mechanism of action of SAR131675 and a general workflow for its evaluation.

Mechanism of Action of SAR131675

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Mechanism of Action of SAR131675

Experimental Workflow for SAR131675 Evaluation

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Experimental Workflow for SAR131675 Evaluation

Experimental Protocols

Detailed experimental protocols for the key experiments cited can be found in the primary publications. A general summary is provided below:

- **VEGFR Tyrosine Kinase Assays:** Recombinant human VEGFR-1, -2, and -3 tyrosine kinases are used in cell-free assays to determine the inhibitory activity of SAR131675. The IC₅₀

values are typically measured by quantifying the phosphorylation of a substrate in the presence of varying concentrations of the inhibitor.

- **Cell Proliferation Assays:** Human Lymphatic Microvascular Endothelial Cells (HLMVEC) are stimulated with VEGF-C or VEGF-D in the presence of different concentrations of SAR131675. Cell viability is assessed after a defined incubation period to determine the IC50 for inhibition of proliferation.
- **In Vivo Tumor Models:** Xenograft or syngeneic tumor models are established in immunocompromised or immunocompetent mice, respectively. Animals are treated with SAR131675 or a vehicle control, and tumor growth is monitored over time. At the end of the study, tumors and relevant tissues are often collected for further analysis, such as immunohistochemistry or biomarker assessment.

Section 2: Selective ROCK2 Inhibitors - A Comparative Overview

As requested, this section provides information on selective Rho-associated coiled-coil containing protein kinase 2 (ROCK2) inhibitors. ROCK2 is a serine/threonine kinase that plays a crucial role in various cellular processes, including cell contraction, motility, and proliferation. Dysregulation of the ROCK2 signaling pathway has been implicated in various diseases, including fibrosis, cardiovascular disorders, and cancer.^{[7][8]}

Quantitative Data Summary of Selected ROCK2 Inhibitors

The following table summarizes publicly available data for a selection of selective ROCK2 inhibitors. It is important to note that these compounds are structurally and mechanistically distinct from SAR131675.

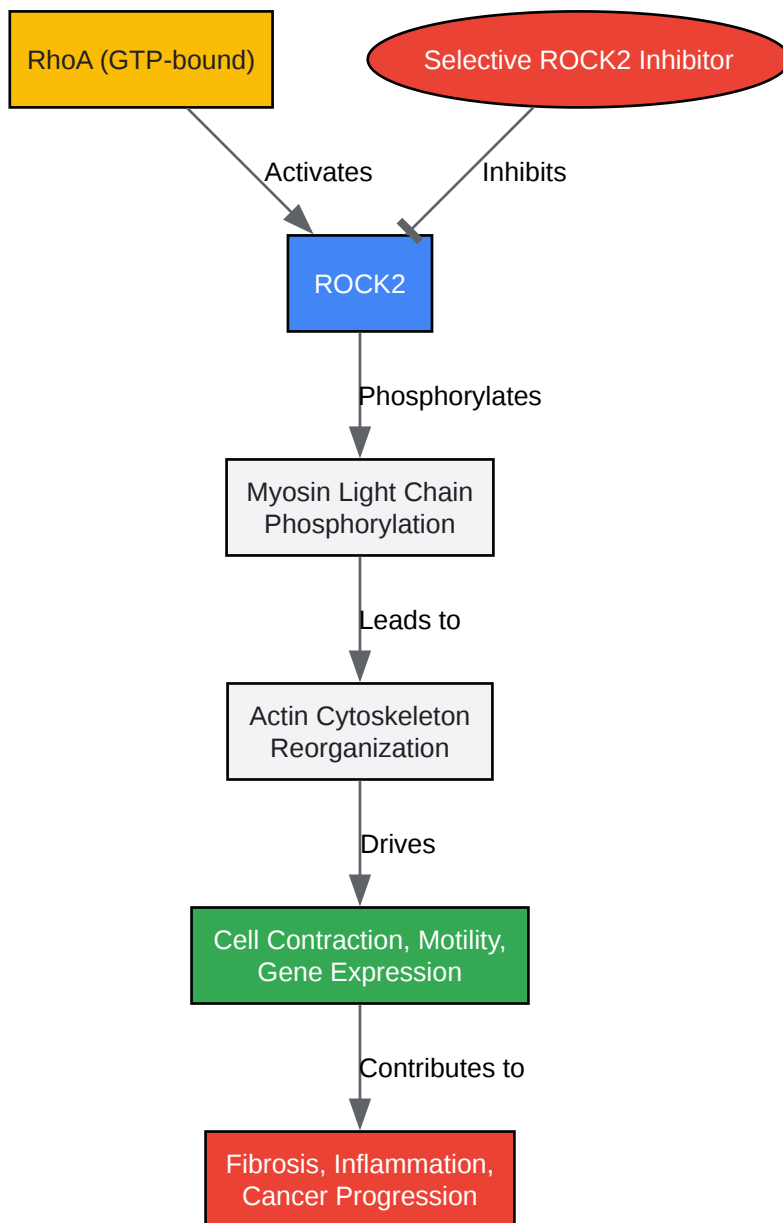
Table 3: Preclinical Data for Selected Selective ROCK2 Inhibitors

Compound	ROCK2 IC50	ROCK1 IC50	Selectivity (ROCK1/RO CK2)	Therapeutic Area	Reference
KD025 (Belumosudil)	105 nM	24 µM	~228-fold	Fibrosis, GVHD	[9]
GNS-3595	Not specified	Not specified	~80-fold	Pulmonary Fibrosis	[10] [11]
Redx Pharma Compound	Not specified	Not specified	Highly selective	Fibrosis (Lung, Kidney, Liver)	[12] [13]

Signaling Pathway and Therapeutic Rationale

The diagram below illustrates the general signaling pathway involving ROCK2 and the rationale for its inhibition in disease.

ROCK2 Signaling Pathway and Therapeutic Rationale

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ROCK2 Signaling Pathway and Therapeutic Rationale

Conclusion

The available data consistently demonstrate that **(Rac)-SAR131675** is a potent and selective inhibitor of VEGFR-3, with no reported activity against ROCK2. Its primary mechanism of action is the inhibition of lymphangiogenesis, which has shown therapeutic potential in preclinical models of cancer and other diseases.

The comparison with selective ROCK2 inhibitors highlights a distinct therapeutic strategy targeting a different signaling pathway. While both VEGFR-3 and ROCK2 are implicated in pathological processes such as fibrosis and cancer, they represent separate and non-overlapping molecular targets. The choice between a VEGFR-3 inhibitor like SAR131675 and a ROCK2 inhibitor would depend on the specific disease biology and the desired therapeutic outcome. This guide provides the foundational data to aid researchers in making such informed decisions for future investigations.

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